



An In-depth Technical Guide to the Physical Properties of Indene Oxide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indene oxide (CAS RN: 768-22-9), with the IUPAC name 6,6a-dihydro-1aH-indeno[1,2-b]oxirene, is a versatile bicyclic epoxide derived from indene.[1][2] Its unique structure, consisting of a fused benzene and cyclopentene ring with an epoxide group, makes it a valuable intermediate in organic synthesis.[1] This guide provides a comprehensive overview of the physical properties of indene oxide, intended to support research, development, and application in pharmaceuticals and material science.

Core Physical Properties

The physical characteristics of **indene oxide** are crucial for its handling, storage, and application in various chemical reactions. A summary of its key physical properties is presented in Table 1.

Data Presentation

Table 1: Summary of Physical Properties of Indene Oxide



Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O	[3][4][5]
Molecular Weight	132.16 g/mol	[3][4][5]
CAS Registry Number	768-22-9	[3]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	24.5 °C	[3]
Boiling Point	226.9 °C at 760 mmHg	[3]
Density	1.22 g/cm ³	[3]
Refractive Index	1.62	[3]
Solubility	Insoluble in water, soluble in organic solvents.	

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **indene oxide** are not extensively detailed in publicly available literature, the following are general, well-established methodologies for characterizing similar organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the solid is packed into a thin-walled capillary tube,
 sealed at one end.[4][6][7]
 - The capillary tube is placed in a heating block of a melting point apparatus, adjacent to a calibrated thermometer.[4][6]



- The sample is heated at a steady, slow rate.[4][8]
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[8]

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - The liquid is placed in a distillation flask with a few boiling chips.
 - The flask is heated, and the liquid is brought to a boil.
 - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask to accurately measure the temperature of the vapor.[9]
 - The temperature at which the vapor temperature remains constant during distillation is recorded as the boiling point.[9]

Density Measurement (Pycnometer Method)

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (a flask with a specific, accurately known volume), analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the liquid, and any excess is removed.
 - The filled pycnometer is weighed.



 The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

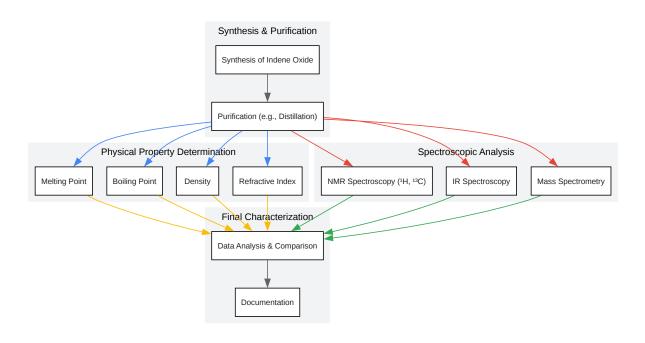
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

- Apparatus: Abbe refractometer, light source.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Visualization of Characterization Workflow

The following diagram illustrates a general workflow for the physical and chemical characterization of a newly synthesized or purified chemical compound like **indene oxide**.





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Caption: General workflow for the characterization of a chemical compound.

Conclusion

This technical guide provides a consolidated resource on the key physical properties of **indene oxide**, essential for its application in research and development. While specific, detailed experimental protocols for this compound are not readily available, the generalized methods presented here offer a solid foundation for its characterization. The provided data and methodologies are intended to facilitate the safe and effective use of **indene oxide** in the synthesis of novel molecules for pharmaceutical and materials science applications.



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